

# An In-depth Technical Guide to the Physicochemical Properties of Isobutyl Decanoate

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## Compound of Interest

Compound Name: *Isobutyl decanoate*

Cat. No.: *B1672221*

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This technical guide provides a comprehensive overview of the molecular weight and density of **isobutyl decanoate**, a compound of interest in various scientific fields. This document outlines its key physicochemical properties, detailed experimental protocols for their determination, and a workflow for these procedures.

## Quantitative Data Summary

The molecular weight and density of **isobutyl decanoate** are summarized in the table below. These values are compiled from various sources, providing a reliable reference for laboratory and research applications.

Property	Value	Unit	Conditions	Citations
Molecular Weight	228.37 - 228.38	g/mol	[1][2][3]	
Density	0.852 - 0.869	g/mL	25 °C	[4]
~0.86	g/mL	Not Specified		
Molecular Formula	C <sub>14</sub> H <sub>28</sub> O <sub>2</sub>	[1][3]		

## Experimental Protocols

Detailed methodologies for the experimental determination of molecular weight and density are crucial for reproducible and accurate scientific research. Below are protocols adapted for a liquid ester such as **isobutyl decanoate**.

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. The molecular weight of a compound can be determined with high accuracy and sensitivity using this method.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **isobutyl decanoate** in a volatile organic solvent (e.g., methanol or acetonitrile). The concentration should be in the range of 1-10 µg/mL.
- **Instrumentation:** Utilize an electrospray ionization (ESI) mass spectrometer.
- **Ionization:** Introduce the sample solution into the ESI source. The compound will be ionized, typically forming protonated molecules  $[M+H]^+$ .
- **Mass Analysis:** The ions are then transferred to the mass analyzer (e.g., quadrupole, time-of-flight) where they are separated based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** The detector records the abundance of each ion at a specific  $m/z$  value.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the  $[M+H]^+$  ion. The molecular weight of **isobutyl decanoate** is calculated by subtracting the mass of a proton (approximately 1.007 Da) from the measured  $m/z$  value of this peak.

A pycnometer is a flask with a close-fitting ground glass stopper with a capillary tube through it, which allows air bubbles to escape. This method provides a very precise measurement of a liquid's density.

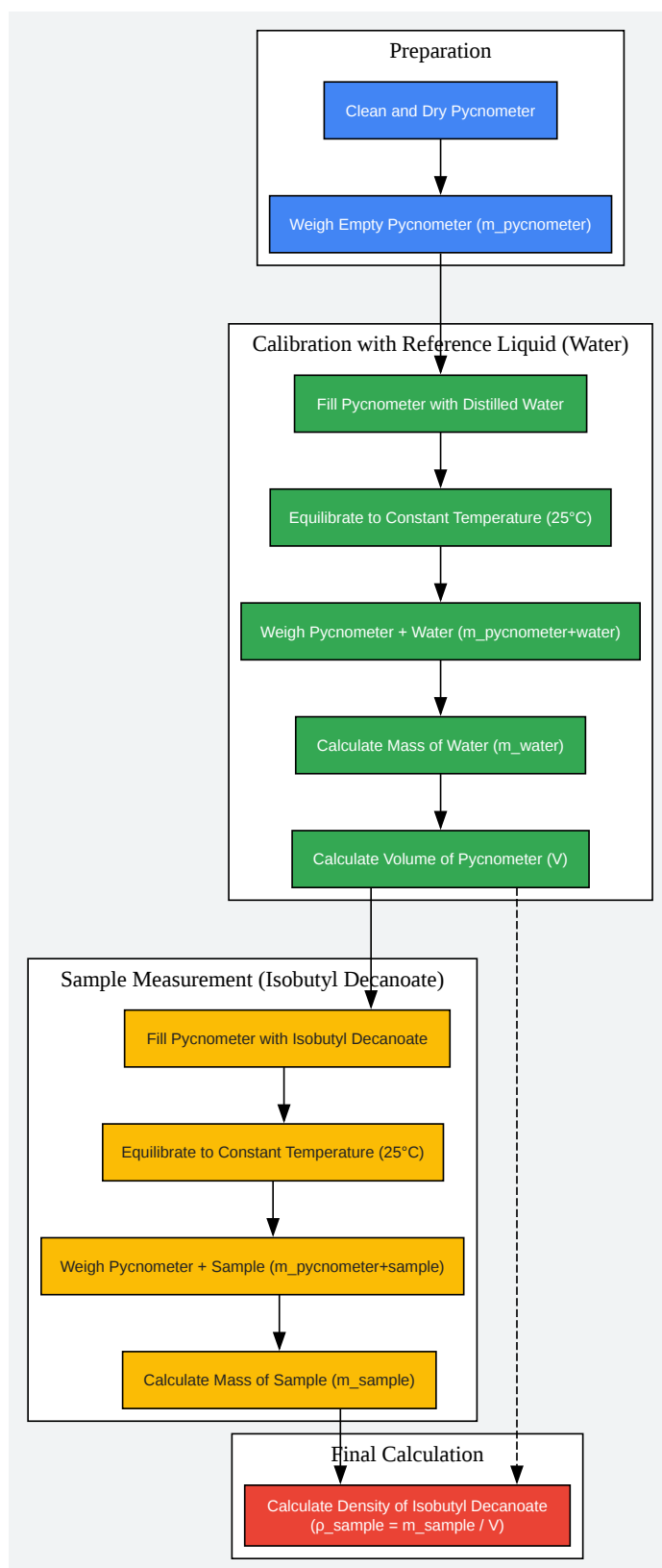
Methodology:

- **Cleaning and Calibration:**

- Thoroughly clean the pycnometer with a suitable solvent and dry it completely.
- Determine and record the mass of the empty, dry pycnometer ( $m_{\text{pycnometer}}$ ).
- Fill the pycnometer with a reference liquid of known density, typically distilled water, at a constant temperature (e.g., 25°C). Ensure the liquid fills the capillary tube.
- Weigh the filled pycnometer and record the mass ( $m_{\text{pycnometer+water}}$ ).
- Calculate the mass of the water ( $m_{\text{water}} = m_{\text{pycnometer+water}} - m_{\text{pycnometer}}$ ).
- The volume of the pycnometer can be calculated using the density of water at the experimental temperature ( $V = m_{\text{water}} / \rho_{\text{water}}$ ).
- Sample Measurement:
  - Empty and dry the pycnometer.
  - Fill the pycnometer with **isobutyl decanoate** at the same constant temperature.
  - Weigh the pycnometer filled with **isobutyl decanoate** and record the mass ( $m_{\text{pycnometer+sample}}$ ).
  - Calculate the mass of the **isobutyl decanoate** ( $m_{\text{sample}} = m_{\text{pycnometer+sample}} - m_{\text{pycnometer}}$ ).
- Density Calculation:
  - The density of the **isobutyl decanoate** ( $\rho_{\text{sample}}$ ) is calculated by dividing the mass of the sample by the volume of the pycnometer ( $\rho_{\text{sample}} = m_{\text{sample}} / V$ ).

## Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the density of **isobutyl decanoate**.



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Caption: Workflow for Density Determination of **Isobutyl Decanoate**.

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## References

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